

An In-depth Technical Guide on (S)-1-benzylpiperidin-3-amine

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Compound of Interest

Compound Name: (S)-1-benzylpiperidin-3-amine

Cat. No.: B065776

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This guide provides a comprehensive overview of **(S)-1-benzylpiperidin-3-amine**, a chiral amine widely utilized in pharmaceutical research and development. It serves as a crucial intermediate in the synthesis of bioactive molecules, particularly in the development of novel therapeutic agents targeting the central nervous system.^[1] Its unique structure is a valuable scaffold in drug design, allowing for modifications to enhance the efficacy and reduce the side effects of therapeutic compounds.^[1]

Physicochemical Properties

(S)-1-benzylpiperidin-3-amine is a white crystalline solid at room temperature.^[1] A summary of its key quantitative data is presented below.

Property	Value
Molecular Formula	C ₁₂ H ₁₈ N ₂
Molecular Weight	190.29 g/mol ^[1]
CAS Number	168466-85-1 ^[1]
Appearance	White crystals ^[1]
Purity	≥ 99% ^[1]
Storage Conditions	0-8 °C ^[1]

Experimental Protocols

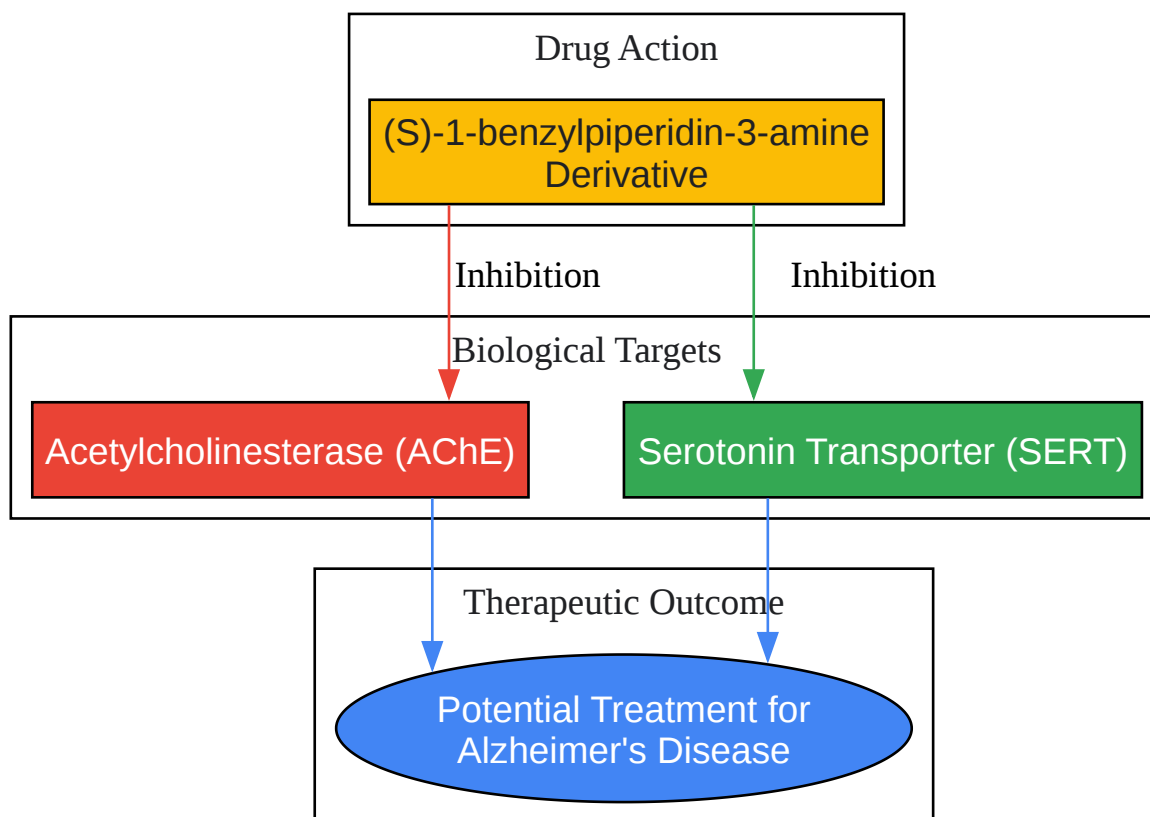
The following is a representative protocol for the synthesis of a closely related chiral aminopiperidine derivative. This method can be adapted for the synthesis of **(S)-1-benzylpiperidin-3-amine**.

Synthesis of (R)-3-amino-1-benzylpiperidine

- **Reaction Setup:** The reaction is carried out in a suitable reaction vessel under controlled temperature conditions.
- **Procedure:** The reaction mixture is initially stirred at 15°C for 1 hour.^[2] Following this, the temperature is increased to 60°C, and stirring is continued for an additional 2 hours.^[2]
- **Workup and Isolation:** After the reaction is complete, the mixture is cooled to 20°C.^[2] The product is then extracted three times using toluene (10 mL for each extraction).^[2] The organic layers are combined, and the solvent is removed by concentration under reduced pressure.^[2]
- **Final Product:** This process yields the target product as a yellow-brown oil.^[2]

Applications in Drug Discovery

Derivatives of 1-benzylpiperidine are actively investigated for their potential in treating neurological disorders. Their mechanism of action often involves the modulation of neurotransmitter systems.^{[1][3]} For instance, certain derivatives have been designed and evaluated as dual-target inhibitors of acetylcholinesterase (AChE) and the serotonin transporter (SERT), which are key targets in Alzheimer's disease therapy.^[4]



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Caption: Dual inhibition of AChE and SERT by a derivative.

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